

hazards and toxicity of 1,3-Dibromo-2-methylpropane

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Compound of Interest

Compound Name: 1,3-Dibromo-2-methylpropane

Cat. No.: B1585101

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An In-depth Technical Guide on the Hazards and Toxicity of **1,3-Dibromo-2-methylpropane**

Disclaimer: This document synthesizes publicly available safety and hazard information for **1,3-Dibromo-2-methylpropane** (CAS No. 28148-04-1). Specific quantitative toxicological data, such as LD50/LC50 values from experimental studies, are not readily available in the public domain. The information presented is based on established hazard classifications from regulatory sources.

Introduction

1,3-Dibromo-2-methylpropane is a halogenated aliphatic hydrocarbon. Its structure, featuring two bromine atoms and a methyl group on a propane backbone, makes it a subject of interest in organic synthesis and as a potential intermediate in various chemical manufacturing processes. Due to its structure, which is related to other brominated propanes with known toxicities, a thorough understanding of its hazard profile is essential for ensuring safety in research and development settings. This guide provides a comprehensive overview of the known hazards, toxicity classifications, and relevant experimental protocols pertinent to this compound.

Physicochemical Properties

A summary of the key physicochemical properties of **1,3-Dibromo-2-methylpropane** is presented below. These properties are crucial for understanding its potential for exposure and its behavior in various experimental and environmental conditions.

Property	Value
CAS Number	28148-04-1
Molecular Formula	C ₄ H ₈ Br ₂
Molecular Weight	215.91 g/mol
Physical Form	Liquid
Boiling Point	177.5°C at 760 mmHg
Melting Point	-25.98°C
IUPAC Name	1,3-dibromo-2-methylpropane

Hazard Identification and Classification

1,3-Dibromo-2-methylpropane is classified as a hazardous substance. The following sections and tables detail its toxicological profile based on Globally Harmonized System (GHS) of Classification and Labelling of Chemicals criteria.[\[1\]](#)

Molecular Structure

Figure 1: Molecular structure of **1,3-Dibromo-2-methylpropane**.

GHS Hazard Summary

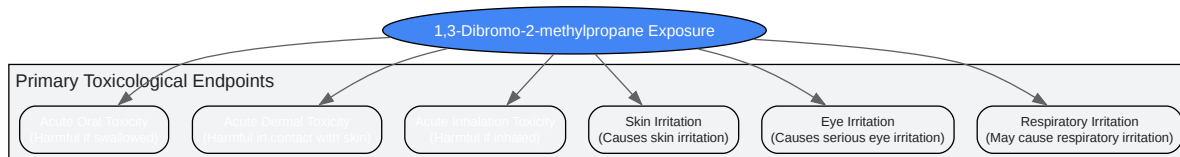
The compound is classified with the signal word "Warning" and is associated with multiple hazard statements.[\[1\]](#)[\[2\]](#)

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Note: While specific quantitative LD50/LC50 values are not available, Category 4 classification implies certain ranges as defined by GHS. For oral toxicity in rats, this corresponds to an LD50 between 300 and 2000 mg/kg. For dermal toxicity, it is between 1000 and 2000 mg/kg. For inhalation toxicity (vapors), it is between 10 and 20 mg/L/4h.

Toxicological Profile

Based on its classification, exposure to **1,3-Dibromo-2-methylpropane** can lead to several adverse health effects.



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Figure 2: Summary of key toxicological hazards associated with **1,3-Dibromo-2-methylpropane**.

Acute Toxicity

The substance is classified as harmful through oral, dermal, and inhalation routes of exposure.

[1] Symptoms following acute exposure may include irritation of the gastrointestinal or respiratory tract, depending on the route of entry.

Skin and Eye Irritation

As a Category 2 irritant, **1,3-Dibromo-2-methylpropane** is expected to cause reversible inflammatory effects on the skin, such as erythema (redness) and edema (swelling).[1] For eyes, it is classified as causing serious irritation, which implies significant, but reversible, damage.[1]

Respiratory Irritation

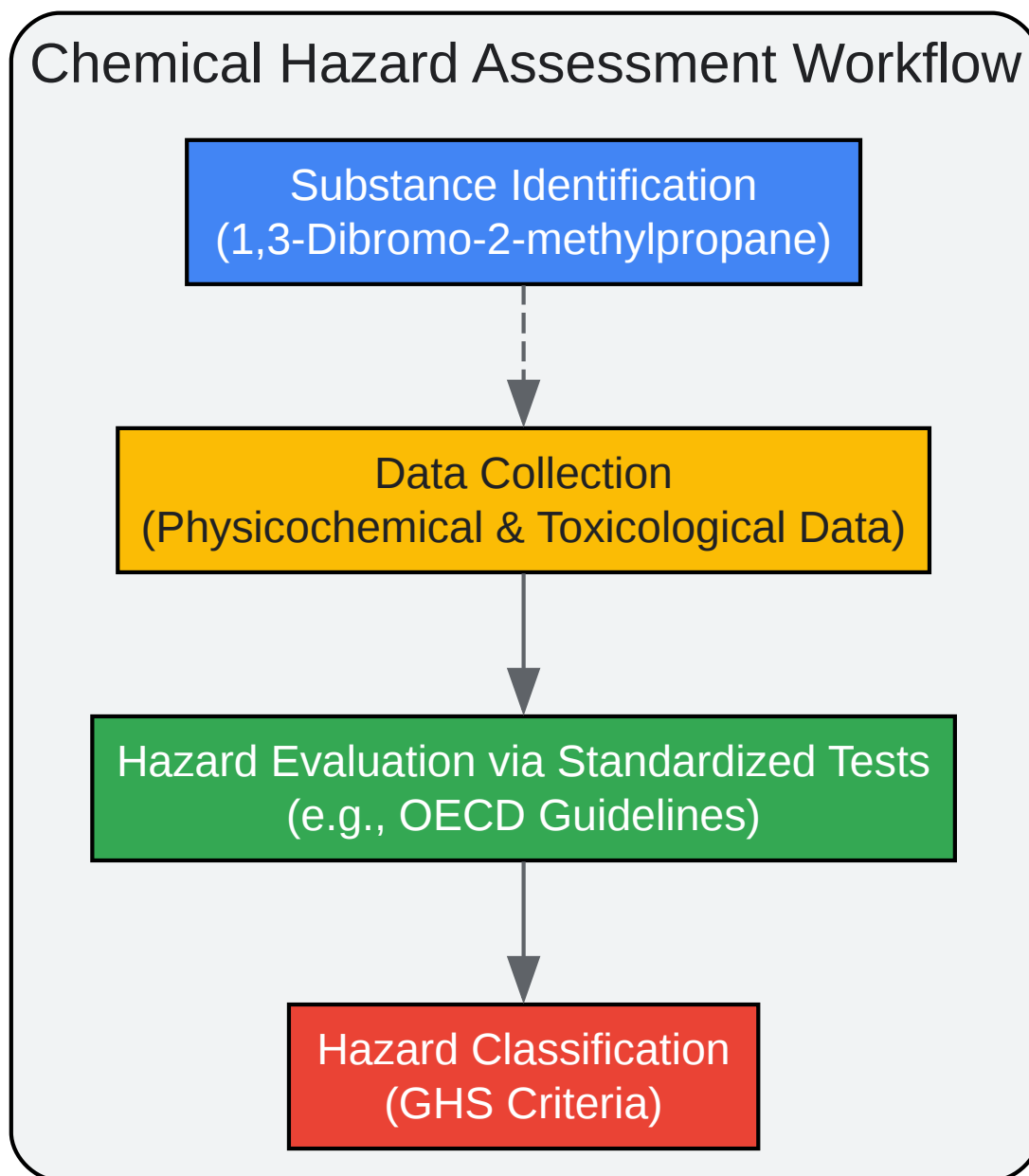
The classification for specific target organ toxicity (single exposure) indicates that inhalation may cause irritation to the respiratory system.[3]

Genotoxicity and Carcinogenicity

There is no specific data available in the searched resources regarding the genotoxicity or carcinogenicity of **1,3-Dibromo-2-methylpropane**. However, studies on structurally similar compounds, such as 1,2-dibromo-3-chloropropane (DBCP), have shown genotoxic and carcinogenic properties.[4] Another related compound, 1,2,3-tribromo-2-methylpropane, also exhibited some genotoxic activity.[4] Given these findings in analogous structures, a cautious approach regarding the potential genotoxicity of **1,3-Dibromo-2-methylpropane** is warranted pending specific experimental data.

Experimental Protocols

While specific study results for **1,3-Dibromo-2-methylpropane** are not publicly available, the hazard classifications are determined using standardized testing protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). The following are descriptions of the likely methodologies used to establish the known hazard classifications.



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Figure 3: General workflow for chemical hazard evaluation and classification.

Acute Oral Toxicity (OECD Guideline 420: Fixed Dose Procedure)

This method is used to assess the acute oral toxicity of a substance.

- Principle: The test involves administering the substance to a group of animals (typically rats) in a stepwise procedure using defined doses. The objective is to identify a dose that causes clear signs of toxicity but no mortality, which allows for classification into a GHS category.
- Methodology:
 - Animals: Healthy, young adult rats of a single sex (usually females, as they are often slightly more sensitive) are used.
 - Dosing: The substance is administered orally by gavage. An aqueous solution is preferred, but solutions in oil (e.g., corn oil) may be used if necessary.
 - Procedure: A sighting study is first performed with a single animal to determine the appropriate starting dose. Subsequently, a main study is conducted with a small group of animals (e.g., 5) at the selected starting dose (e.g., 300 mg/kg for expected Category 4).
 - Observations: Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, behavior, etc.), and body weight changes for at least 14 days. A gross necropsy is performed on all animals at the end of the study.
 - Outcome: The results determine the GHS classification based on the observed toxicity and mortality at specific dose levels.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test evaluates the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.

- Principle: The substance is applied to the skin of an animal (typically an albino rabbit) for a fixed period, and the degree of skin reaction is assessed.
- Methodology:
 - Preparation: The fur is clipped from a small area (approx. 6 cm²) on the back of the animal 24 hours before the test.
 - Application: A dose of 0.5 mL (for liquids) of the test substance is applied to the prepared skin area under a porous gauze patch.

- Exposure: The patch is held in place with semi-occlusive dressing for a 4-hour exposure period.
- Observation: After patch removal, the skin is examined for erythema and edema at 1, 24, 48, and 72 hours. The reactions are scored using a standardized grading system. Observations may continue for up to 14 days to assess the reversibility of the effects.
- Outcome: The mean scores for erythema and edema are used to classify the substance according to GHS criteria for skin irritation.

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This protocol is designed to determine the potential of a substance to produce irritation or corrosion when applied to the eye.

- Principle: The test substance is applied in a single dose to one eye of an experimental animal (albino rabbit), with the untreated eye serving as a control. The degree of ocular reaction is then evaluated.
- Methodology:
 - Animal Selection: Healthy, adult albino rabbits are used.
 - Application: A single dose of 0.1 mL of the liquid substance is instilled into the conjunctival sac of one eye after gently pulling the lower eyelid away from the eyeball.
 - Observation: The eyes are examined at 1, 24, 48, and 72 hours after application. The cornea (opacity), iris, and conjunctivae (redness, swelling, discharge) are scored according to a standardized scale.
 - Pain Management: Modern guidelines emphasize the use of topical anesthetics and systemic analgesics to minimize animal pain and distress.
 - Outcome: The scores and the reversibility of the observed lesions determine the classification. A substance causing effects that are fully reversible within 21 days is classified as an irritant (Category 2).

Conclusion

1,3-Dibromo-2-methylpropane is a hazardous chemical that poses risks of acute toxicity through oral, dermal, and inhalation exposure. It is a confirmed skin and serious eye irritant and may cause respiratory irritation. While specific quantitative toxicological data are not publicly available, its GHS classifications provide a clear framework for risk assessment and the implementation of appropriate safety measures. Professionals handling this substance should adhere to strict safety protocols, including the use of personal protective equipment (gloves, eye protection, respiratory protection) and ensuring work is conducted in a well-ventilated area to minimize exposure and mitigate risks. Further testing would be required to elucidate its potential for genotoxicity, carcinogenicity, and reproductive toxicity.

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